

4-Cyanophenylhydrazine Hydrochloride

chemical properties

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Compound of Interest

Compound Name: 4-Cyanophenylhydrazine
Hydrochloride

Cat. No.: B143474

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An In-depth Technical Guide to 4-Cyanophenylhydrazine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties, experimental protocols, and logical workflows associated with **4-Cyanophenylhydrazine Hydrochloride**. The information is curated for professionals in research and development who require detailed, reliable data for their work.

Core Chemical and Physical Properties

4-Cyanophenylhydrazine Hydrochloride is a versatile reagent used in various organic syntheses.^{[1][2][3]} It is a key intermediate in the production of pharmaceuticals, agrochemicals, and dyestuffs.^[3] Notably, it serves as an intermediate in the synthesis of the antidepressant Vilazodone.^[4]

The physical and chemical characteristics of this compound are summarized below.

Table 1: Physicochemical Properties of 4-Cyanophenylhydrazine Hydrochloride

Property	Value	Source(s)
Appearance	Pale orange to brown powder	[1][2][4]
Melting Point	241-244 °C (decomposes)	[1][2][5]
Boiling Point	325.9 °C at 760 mmHg	[2][4][5]
Density	1.19 g/cm ³	[2][6]
Flash Point	150.9 °C	[2][4][5]
Vapor Pressure	0.000223 mmHg at 25°C	[2][5]
Solubility	Soluble in methanol and water	[1][2][7][8]
Stability	Stable under normal conditions; moisture sensitive	[1][2][9]

Table 2: Identification and Molecular Data

Identifier	Value	Source(s)
CAS Number	2863-98-1	[1][2][5][10]
Molecular Formula	C ₇ H ₈ ClN ₃	[1][2][10]
Linear Formula	NCC ₆ H ₄ NHNH ₂ · HCl	
Molecular Weight	169.61 g/mol	[1][10]
Synonyms	4-Hydrazinobenzonitrile hydrochloride	[1][2][10]
InChI Key	UXDLLFIRCVPPQP-UHFFFAOYSA-N	[1]
SMILES	C1(C#N)=CC=C(NN)C=C1.Cl	[1]

Experimental Protocols

Detailed methodologies are crucial for the replication of scientific findings. This section outlines the established protocol for the synthesis of **4-Cyanophenylhydrazine Hydrochloride** and

provides insight into its analytical validation.

Synthesis of 4-Cyanophenylhydrazine Hydrochloride

The primary route for synthesizing **4-Cyanophenylhydrazine Hydrochloride** involves a two-step process starting from 4-aminobenzonitrile: diazotization followed by reduction.^{[1][11][12]}

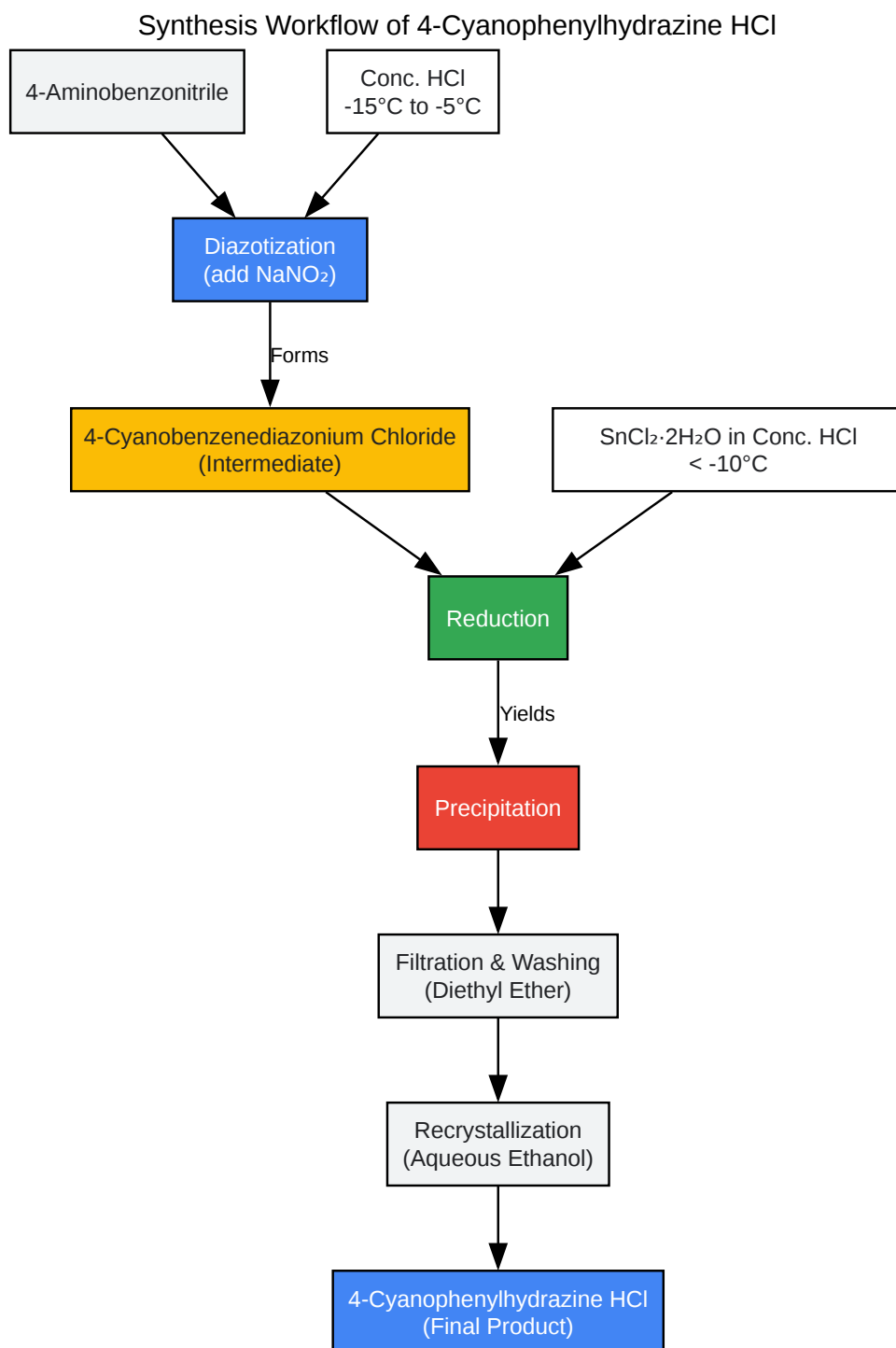
Materials:

- 4-aminobenzonitrile
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO_2)
- Tin(II) Chloride Dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$)
- Water (H_2O)
- Diethyl Ether
- Aqueous Ethanol

Procedure:

- **Diazotization:** A suspension of 4-aminobenzonitrile (e.g., 50 g, 423 mmol) is prepared in concentrated HCl (e.g., 550 mL). The mixture is cooled to a temperature between -15°C and -5°C .^{[1][11]} An aqueous solution of sodium nitrite (e.g., 31.5 g, 457 mmol in 200 mL of water) is added dropwise while vigorously stirring, ensuring the temperature is maintained below 0°C .^[1] This reaction forms the intermediate 4-cyanobenzenediazonium chloride.^[12]
- **Reduction:** In a separate vessel, a solution of tin(II) chloride dihydrate (e.g., 477 g, 2.1 mol) is prepared in concentrated HCl (e.g., 370 mL) and pre-cooled to 0°C .^[1] The freshly prepared and filtered diazonium salt solution is then added portionwise to the cold tin(II) chloride solution, with the temperature kept below -10°C .^{[11][12]} Tin(II) chloride acts as the reducing agent, converting the diazonium salt to the corresponding hydrazine.^[12]

- Isolation and Purification: The reaction mixture is stirred for an additional 15 minutes. The resulting white precipitate of **4-Cyanophenylhydrazine Hydrochloride** is collected via filtration.^{[1][11]} The crude product is then washed with diethyl ether and purified by recrystallization from aqueous ethanol to yield the final product with a reported yield of 78-84%.^{[1][11]}



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Caption: Synthesis workflow for 4-Cyanophenylhydrazine HCl.

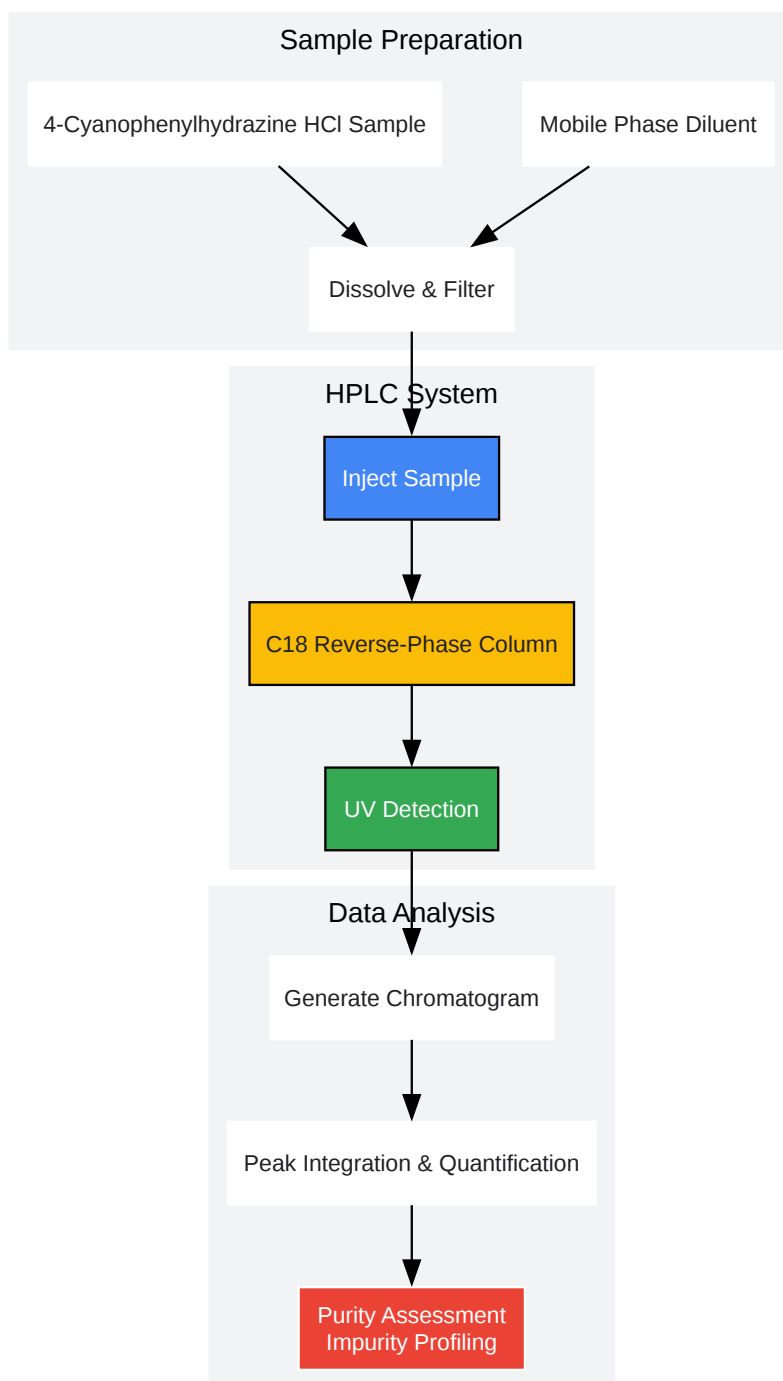
Analytical Methodologies: High-Performance Liquid Chromatography (HPLC)

HPLC is a standard technique for assessing the purity of **4-Cyanophenylhydrazine Hydrochloride** and quantifying potential impurities, such as positional isomers. While specific methods for this exact compound are proprietary, a validated HPLC method for the analogous compound 4-Chlorophenylhydrazine provides a reliable template.[\[13\]](#)

Typical HPLC System Configuration:

- Column: A reverse-phase column, such as a Waters X-Bridge C18, is effective.[\[13\]](#)
- Mobile Phase: A gradient or isocratic system involving an acidic aqueous solution and an organic solvent (e.g., 0.1 M HCl and acetonitrile or methanol) is commonly used.[\[12\]](#)
- Detector: UV detector set at a wavelength appropriate for the chromophore (typically around 254 nm).
- Method Validation: Validation would include assessing linearity, recovery, and specificity to ensure accurate quantification and separation from byproducts.[\[12\]](#)

General HPLC Analysis Workflow



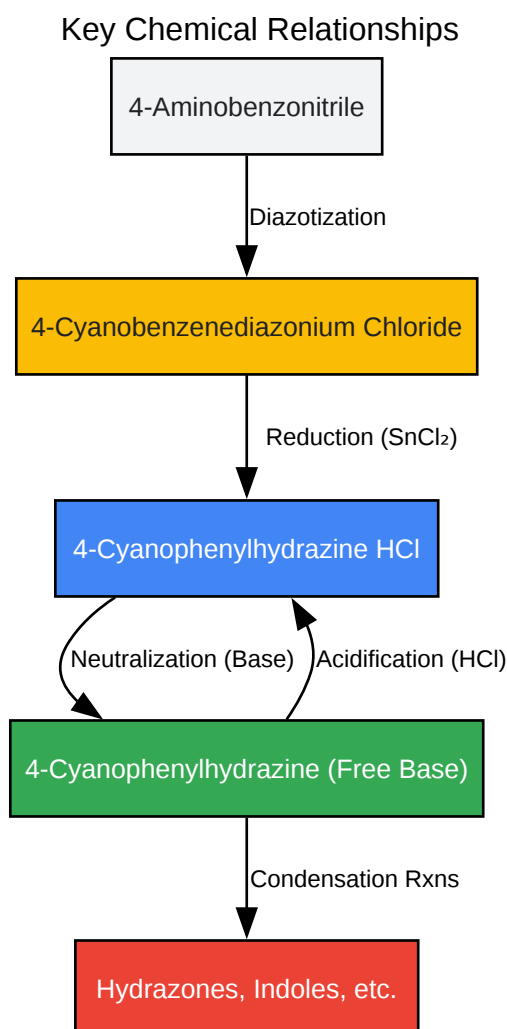
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Caption: Generalized workflow for HPLC purity analysis.

Reactivity and Applications

The chemical behavior of **4-Cyanophenylhydrazine Hydrochloride** is defined by its two primary functional moieties: the hydrazine group and the cyanophenyl group.

- **Hydrazine Moiety:** The terminal nitrogen atom ($-NH_2$) is a potent nucleophile, making the compound a key reagent in condensation reactions with aldehydes and ketones to form hydrazones.^[12] This reactivity is fundamental to its role in the Fischer indole synthesis for creating indole ring structures, which are prevalent in many pharmaceutical agents.^[13]
- **Diazonium Salt Chemistry:** As seen in its synthesis, the precursor diazonium salt is a versatile intermediate. The hydrazine itself is susceptible to oxidation.^[12]
- **Free Base Formation:** The hydrochloride salt can be neutralized with a suitable base (e.g., NaOH) to liberate the free base, 4-cyanophenylhydrazine, which can be extracted into an organic solvent for subsequent reactions where the salt form is not desired.^[12]



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Caption: Logical relationships of 4-Cyanophenylhydrazine HCl.

Safety and Handling

4-Cyanophenylhydrazine Hydrochloride is classified as harmful and requires careful handling in a laboratory setting.

- Hazards: The compound is harmful if swallowed, inhaled, or in contact with skin.^{[1][14][15]} It causes skin and serious eye irritation and may cause respiratory irritation.^{[1][14][15]}

- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[14][15][16] Ensure work is conducted in a well-ventilated area or under a fume hood.[7][16]
- Storage: Store in a cool, dry, dark, and well-ventilated place.[1][16] Keep the container tightly sealed to prevent moisture exposure, as the material is moisture-sensitive.[1][2][16]
- Incompatibilities: Avoid strong oxidizing agents.[9]

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